

Personal protective equipment for handling 2-Cyclopropylethan-1-amine-d4

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Compound of Interest

Compound Name: 2-Cyclopropylethan-1-amine-d4

Cat. No.: B594587

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Essential Safety and Handling Guide for 2-Cyclopropylethan-1-amine-d4

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for handling **2-Cyclopropylethan-1-amine-d4**, a compound classified as a corrosive and flammable liquid.^[1] Adherence to these procedures is essential for ensuring laboratory safety and proper experimental conduct. The following information is based on the hazardous properties of the parent compound, cyclopropylamine, and should be strictly followed.

Hazard Identification and Personal Protective Equipment (PPE)

2-Cyclopropylethan-1-amine-d4 is harmful if swallowed and causes severe skin burns and eye damage.^{[2][3]} It is also a highly flammable liquid and vapor.^{[2][3]} Therefore, a comprehensive PPE strategy is mandatory.

Table 1: Required Personal Protective Equipment (PPE)

Body Part	Required PPE	Specifications
Eyes/Face	Safety Goggles & Face Shield	Tightly fitting safety goggles are required. A full face shield (minimum 8-inch) is necessary for supplementary protection. [2]
Skin	Chemical-Resistant Gloves	Inspect gloves prior to use. Use proper glove removal technique to avoid skin contact.[2] PVC gloves are a suitable option.[4]
Body	Protective Clothing	A complete suit protecting against chemicals is required. [2] For larger scale operations, wear tight-weave, non-static clothing and non-sparking safety footwear.[4] A PVC apron is also recommended.[4]
Respiratory	Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation occurs.[5] Work should be conducted in a chemical fume hood.[5]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Ensure that an eyewash station and safety shower are in close proximity to the workstation.
[6]

- Work exclusively in a well-ventilated area or a chemical fume hood.[5]
- Use explosion-proof electrical, ventilating, and lighting equipment.[6][7]
- Ground and bond all containers and receiving equipment to prevent static discharges.[6][7]

2. Handling the Compound:

- Keep the compound away from heat, sparks, open flames, and other ignition sources.[2][7][8] No smoking.[2][7][8]
- Use only non-sparking tools.[7][8]
- Avoid all personal contact, including inhalation of vapors.[4] Do not get in eyes, on skin, or on clothing.[5]
- Keep the container tightly closed when not in use.[7][8]

3. Storage:

- Store in a cool, dry, and well-ventilated place in the original, tightly sealed container.[4][5][6]
- Store in a designated flammables area.[5]
- Keep away from incompatible materials such as acids, strong oxidizing agents, acid anhydrides, acid chlorides, and carbon dioxide.[2][6]

Disposal Plan: Managing Chemical Waste

All waste must be handled in accordance with local, state, and federal regulations. This material and its container must be disposed of as hazardous waste.[4]

1. Spill Management:

- Minor Spills: Remove all ignition sources.[4] Absorb the spill with inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.[5]

- Major Spills: Evacuate personnel to a safe area.[2] Wear full protective equipment, including a self-contained breathing apparatus.[5] Prevent the spill from entering drains or waterways.[2]

2. Container Disposal:

- Empty containers may retain explosive vapors and should be handled with care.[4] Do not cut, drill, grind, or weld on or near containers.[4]
- Dispose of contaminated gloves and other waste in accordance with applicable laws and good laboratory practices.[2]

Quantitative Hazard Data

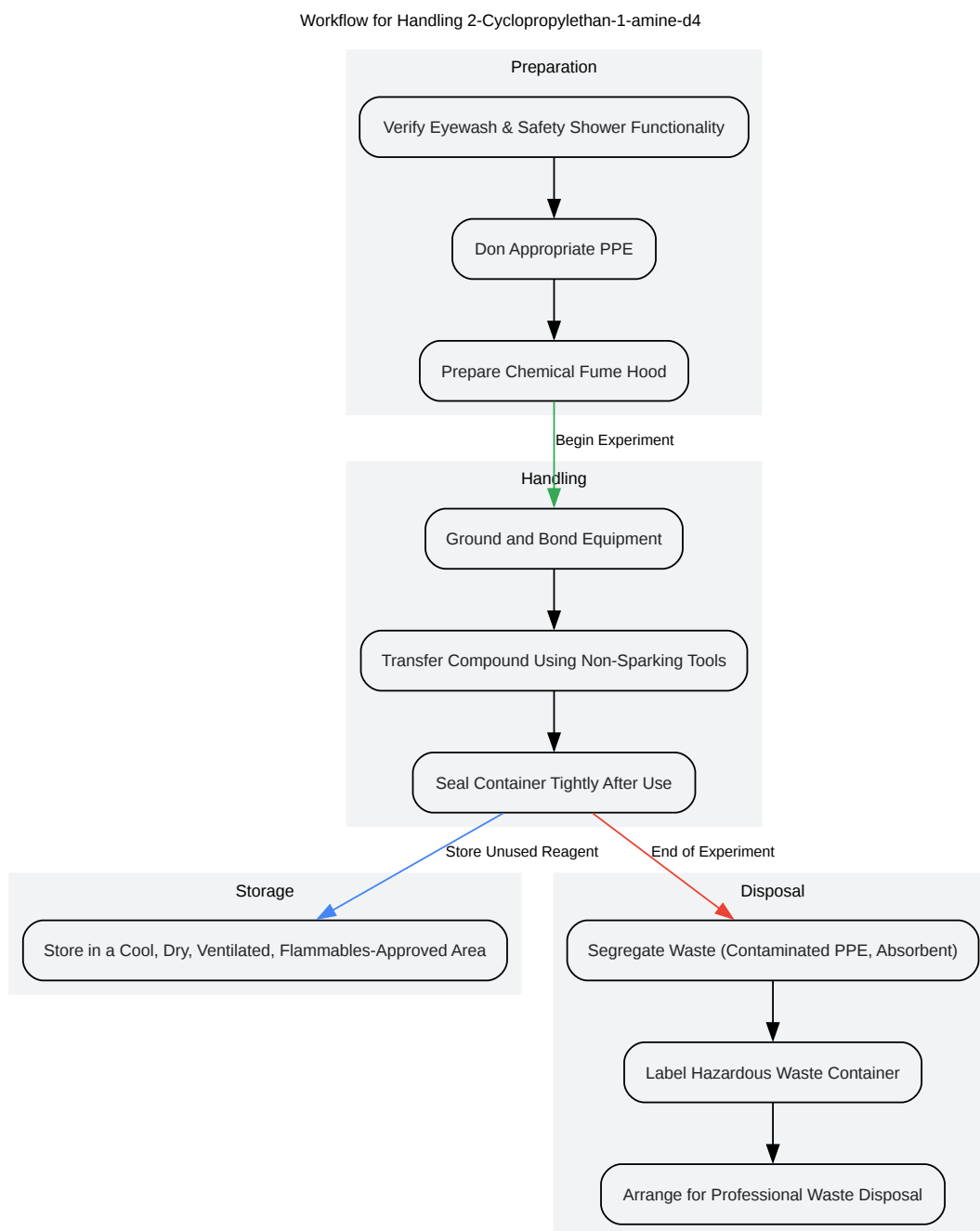
The following data is for the parent compound, Cyclopropylamine.

Table 2: Physical and Toxicological Properties

Property	Value
Flash Point	-25 °C (-13.00 °F)[5]
Autoignition Temperature	275 °C (527.00 °F)[5]
Oral LD50 (rat)	445 mg/kg[3]
Hazard Statements	H225: Highly flammable liquid and vapour. H302: Harmful if swallowed. H314: Causes severe skin burns and eye damage.[2]
US EPA Waste Number	D001 (Ignitability), D002 (Corrosivity)[4]

Experimental Workflow Diagram

The following diagram illustrates the standard operating procedure for handling **2-Cyclopropylethan-1-amine-d4**.



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Caption: Standard operating procedure for handling **2-Cyclopropylethan-1-amine-d4**.

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